

Z-L-Tyrosine Dicyclohexylamine Salt: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Z-L-Tyrosine dcha*

Cat. No.: *B12343537*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical properties, structure, and relevant experimental protocols for Z-L-Tyrosine dicyclohexylamine salt (**Z-L-Tyrosine dcha**). This compound, a salt of the N-terminally protected amino acid Z-L-Tyrosine and dicyclohexylamine, is a valuable building block in peptide synthesis and other areas of medicinal chemistry.

Core Chemical Properties and Structure

Z-L-Tyrosine dcha, systematically named N-(Benzylloxycarbonyl)-L-tyrosine dicyclohexylammonium salt, is a white crystalline powder. The formation of the dicyclohexylamine salt enhances the stability and improves the handling characteristics of the parent Z-L-Tyrosine molecule, which can be advantageous in synthetic applications.

Chemical Structure

The structure of **Z-L-Tyrosine dcha** consists of two components: the Z-L-Tyrosine anion and the dicyclohexylammonium cation. In Z-L-Tyrosine, the amino group of the L-tyrosine is protected by a benzylloxycarbonyl (Z or Cbz) group. This protecting group is crucial in peptide synthesis to prevent unwanted side reactions at the N-terminus during peptide bond formation. The dicyclohexylamine forms an ammonium salt with the carboxylic acid moiety of the Z-L-Tyrosine.

Caption: Chemical structure of **Z-L-Tyrosine dcha**.

Physicochemical Data

While specific experimental data for **Z-L-Tyrosine dcha** is not consistently available across the literature, the following table summarizes its key identifiers and the properties of its parent molecule, N-Cbz-L-Tyrosine, for reference.

Property	Value	Reference
Synonyms	N-CARBOBENZOXY-L-TYROSINE DICYCLOHEXYLAMINE SALT, Z-Tyr-OH·DCHA, N-Benzyloxycarbonyl-L-Tyrosine Dicyclohexylammonium Salt	[1]
CAS Number	7278-35-5	[2]
Molecular Formula	C29H40N2O5	[1]
Molecular Weight	496.64 g/mol	[1]
Appearance	White powder	General observation from suppliers
Melting Point of N-Cbz-L-Tyrosine	101-104 °C	Not available for the DCHA salt
Solubility of N-Cbz-L-Tyrosine	Soluble in methanol, ethanol, ethyl acetate	Solubility of the DCHA salt is expected to be good in organic solvents like dichloromethane and ethyl acetate.

Experimental Protocols

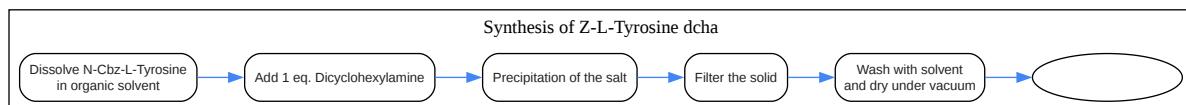
The following sections detail generalized experimental procedures relevant to the synthesis and use of **Z-L-Tyrosine dcha**.

Synthesis of Z-L-Tyrosine Dicyclohexylamine Salt

The formation of a dicyclohexylamine salt is a common method for the purification and stabilization of N-protected amino acids.

Methodology:

- Dissolution: Dissolve N-Cbz-L-Tyrosine in a suitable organic solvent such as ethyl acetate or diethyl ether.
- Addition of Dicyclohexylamine: To the stirred solution, add one equivalent of dicyclohexylamine dropwise at room temperature.
- Precipitation: The dicyclohexylamine salt will typically precipitate out of the solution upon addition. The mixture may be cooled to enhance precipitation.
- Isolation: The precipitated salt is collected by filtration.
- Washing and Drying: The collected solid is washed with the solvent used for the reaction to remove any unreacted starting materials and then dried under vacuum to yield the final product.



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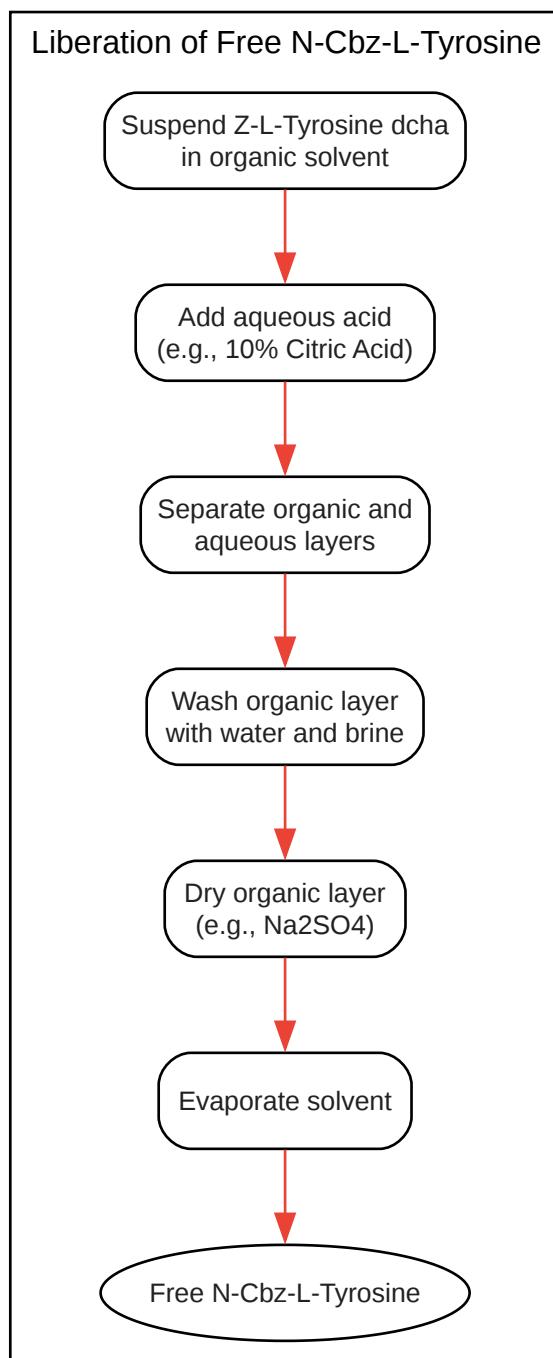
Caption: General workflow for the synthesis of **Z-L-Tyrosine dcha**.

Liberation of the Free Acid from the Dicyclohexylamine Salt

For use in peptide synthesis, the free N-Cbz-L-Tyrosine must often be liberated from its dicyclohexylamine salt.

Methodology:

- Suspension: Suspend the **Z-L-Tyrosine dcha** salt in a suitable organic solvent (e.g., ethyl acetate).
- Acidification: Add an aqueous solution of an acid, such as 10% citric acid or dilute hydrochloric acid, and stir the biphasic mixture vigorously. The dicyclohexylamine will be protonated and move into the aqueous phase, leaving the free N-Cbz-L-Tyrosine in the organic phase.
- Phase Separation: Separate the organic layer from the aqueous layer.
- Washing: Wash the organic layer with water and then with brine.
- Drying and Evaporation: Dry the organic layer over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filter, and evaporate the solvent under reduced pressure to obtain the free N-Cbz-L-Tyrosine.



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Caption: Workflow for liberating the free acid from its dcha salt.

Signaling Pathways and Biological Relevance

Currently, there is no specific literature that describes a direct role for **Z-L-Tyrosine dcha** in biological signaling pathways. Its primary utility is as a protected amino acid derivative for chemical synthesis, particularly in the field of peptide synthesis.

The parent molecule, L-tyrosine, is a crucial amino acid involved in numerous biological processes. It serves as a precursor for the synthesis of important neurotransmitters such as dopamine, norepinephrine, and epinephrine. Furthermore, L-tyrosine is a key component of many proteins and can be post-translationally modified (e.g., phosphorylation), which is a fundamental mechanism in signal transduction cascades. The study of synthetic peptides containing tyrosine and its analogs is therefore of great interest in understanding and modulating these biological pathways.

Conclusion

Z-L-Tyrosine dicyclohexylamine salt is a stable and convenient form of N-terminally protected L-tyrosine, facilitating its use in organic and medicinal chemistry. While detailed, experimentally determined physicochemical data for this specific salt is sparse in publicly available literature, its chemical identity is well-established. The generalized protocols provided herein offer a solid foundation for its synthesis and manipulation in a laboratory setting. Its value lies in its role as a key building block for the synthesis of peptides and other complex molecules, which in turn are instrumental in the study of a wide array of biological signaling pathways.

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- To cite this document: BenchChem. [Z-L-Tyrosine Dicyclohexylamine Salt: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

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